

An In-depth Technical Guide to Boc-L-Ile-OH in Research

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Compound of Interest		
Compound Name:	Boc-L-Ile-OH	
Cat. No.:	B558499	Get Quote

Introduction

N-α-(tert-Butoxycarbonyl)-L-isoleucine (**Boc-L-Ile-OH**) is a pivotal amino acid derivative extensively utilized in the fields of peptide synthesis, pharmaceutical research, and biotechnology.[1] As a derivative of the essential amino acid L-isoleucine, it features a tert-butyloxycarbonyl (Boc) protecting group on its α-amino function. This acid-labile protecting group is fundamental to the Boc/Bzl strategy in solid-phase peptide synthesis (SPPS), allowing for the stepwise and controlled assembly of peptide chains.[2][3] Its stability under various coupling conditions and the ease of its removal make **Boc-L-Ile-OH** an indispensable building block for creating complex peptides, modifying proteins, and developing novel therapeutics.[1] [3] This guide provides a comprehensive overview of its physicochemical properties, core research applications, and detailed experimental protocols for scientists and drug development professionals.

Physicochemical Properties of Boc-L-IIe-OH

Boc-L-Ile-OH is typically a white to off-white crystalline powder.[1][4][5] While the anhydrous form can be an oil, it is often supplied as a more stable hemihydrate solid.[6] It exhibits solubility in various organic solvents such as methanol, DMSO, and acetic acid, but is sparingly soluble or insoluble in water.[4][5][7]



Property	Value	References
CAS Number	13139-16-7	[1][4][7]
Molecular Formula	C11H21NO4	[1][4][5]
Molecular Weight	231.29 g/mol	[5][8][9]
Appearance	White to off-white crystalline powder	[1][4][10]
Melting Point	66-73 °C	[1][5]
Purity	≥97% to ≥99%	[1][11]
Solubility	Soluble in methanol; Insoluble in water	[5][7]
Optical Rotation	[α]20/D +2.7° (c=2, acetic acid); [α]D20 +4±2° (c=2, MeOH)	[1][10]
Storage Conditions	Room Temperature or 0-8°C, sealed in dry, dark place	[1][5][10]

Core Applications in Research

The unique chemical properties of **Boc-L-Ile-OH** make it a versatile tool in several research domains.

- Peptide Synthesis: Its primary role is as a building block in Boc-based solid-phase peptide synthesis (SPPS).[1][4] The Boc group provides robust protection of the N-terminal amine during the coupling of subsequent amino acids and can be cleanly removed with mild acids like trifluoroacetic acid (TFA).[3][12]
- Medicinal Chemistry and Drug Discovery: Boc-L-Ile-OH is integral to the synthesis of
 therapeutic peptides and peptidomimetics, which are explored as treatments for various
 diseases.[1][13] It is also used to create specific enzyme inhibitors and to modify existing
 drug molecules to improve their pharmacological properties, such as stability and
 bioavailability.[1][3][14]



- Biotechnology: In biotechnology, the compound is used to modify proteins, which can enhance their stability, activity, and overall function for the development of biopharmaceuticals.[1][10]
- Targeted Protein Degradation (TPD): In a novel application, a derivative tag, Boc3Arg, has been shown to induce targeted protein degradation. This strategy localizes a target protein directly to the 20S proteasome for degradation in a ubiquitin-independent manner, offering a new modality for therapeutic intervention distinct from traditional PROTACs.[15][16]
- Analytical Chemistry: It serves as a standard in analytical methods for the quantification of amino acids in various biological samples, aiding in metabolic research.[1][10]

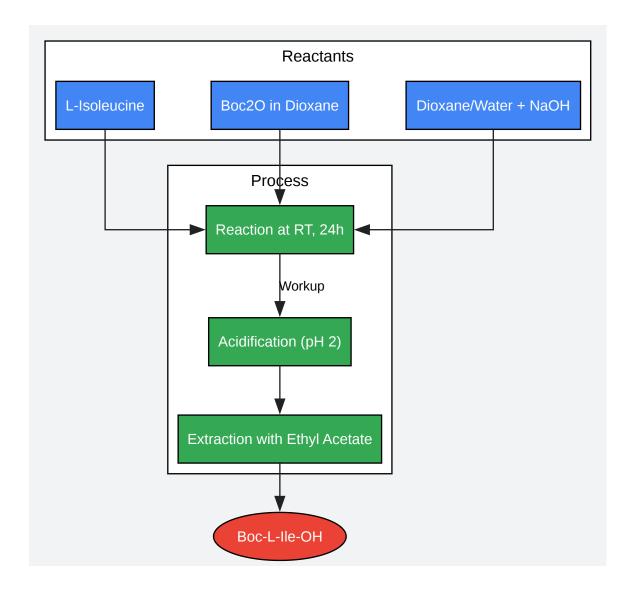
Key Experimental Protocols and Methodologies Synthesis of Boc-L-Ile-OH

The standard laboratory synthesis involves the reaction of L-isoleucine with Di-tert-butyl dicarbonate (Boc2O).

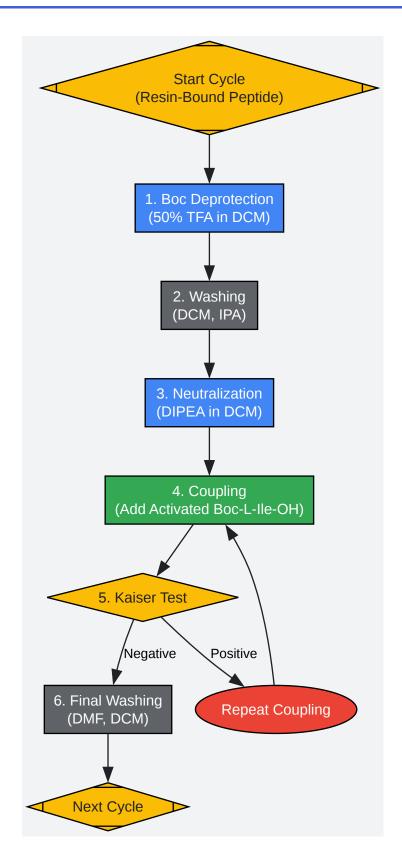
Methodology:

- Dissolve L-Isoleucine in a mixture of dioxane and water.
- Adjust the pH to 10 with a 1 M NaOH solution.
- Slowly add Di-tert-butyl dicarbonate (Boc2O) dissolved in dioxane to the reaction mixture.
- Stir the mixture at ambient temperature for approximately 24 hours.
- Perform a phase separation by adding ether. The aqueous phase contains the product.
- Acidify the aqueous phase to pH 2 using 1 M HCl.
- Extract the product, **Boc-L-Ile-OH**, from the acidified aqueous phase using ethyl acetate.
- Wash the combined organic phases with saturated brine and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the final product.[5]

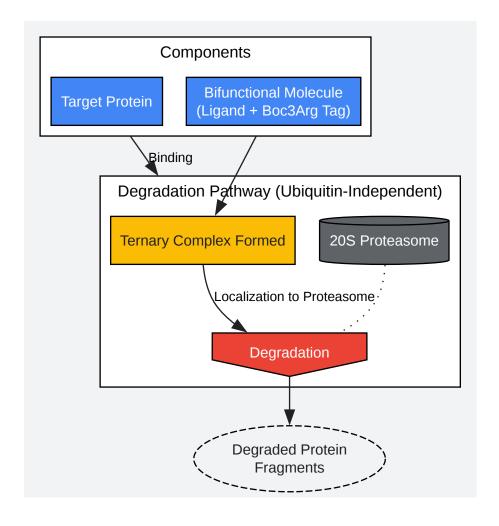












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